

# Physical and chemical properties of (4-(Pyridin-3-yl)phenyl)methanol

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Compound of Interest

Compound Name: (4-(Pyridin-3-yl)phenyl)methanol

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# An In-depth Technical Guide to (4-(Pyridin-3-yl)phenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **(4-(Pyridin-3-yl)phenyl)methanol**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document collates available experimental and computed data, outlines synthetic approaches, and explores the potential biological relevance of this molecule.

## **Core Physical and Chemical Properties**

**(4-(Pyridin-3-yl)phenyl)methanol**, with the chemical formula C<sub>12</sub>H<sub>11</sub>NO, is a white solid at room temperature. Its structure features a central phenyl ring substituted with a hydroxylmethyl group and a pyridin-3-yl group. This arrangement imparts a degree of polarity and potential for hydrogen bonding, influencing its physical and chemical characteristics.

#### **Physicochemical Data**

A summary of the key physicochemical properties of **(4-(Pyridin-3-yl)phenyl)methanol** is presented in Table 1. This includes both experimentally determined and computationally predicted values to provide a comprehensive profile of the compound.



Property	Value	Source
Molecular Formula	C12H11NO	PubChem[1]
Molecular Weight	185.22 g/mol	PubChem[1]
Melting Point	105.5-107.5 °C	ChemicalBook[2]
Boiling Point	363.9 ± 30.0 °C (Predicted)	ChemicalBook[2]
Density	1.145 ± 0.06 g/cm <sup>3</sup> (Predicted)	ChemicalBook[2]
XLogP3	1.6	PubChem[1]
Hydrogen Bond Donors	1	PubChem[1]
Hydrogen Bond Acceptors	2	PubChem[1]
Topological Polar Surface Area	33.1 Ų	PubChem[1]

Table 1: Physicochemical Properties of (4-(Pyridin-3-yl)phenyl)methanol

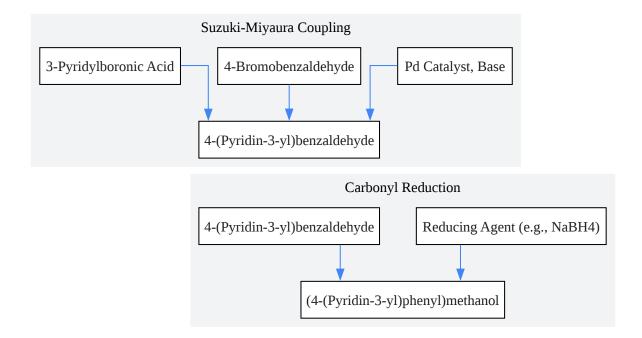
### **Synthesis and Experimental Protocols**

The synthesis of **(4-(Pyridin-3-yl)phenyl)methanol** can be achieved through a multi-step process, commonly involving a Suzuki-Miyaura cross-coupling reaction followed by the reduction of a carbonyl group.

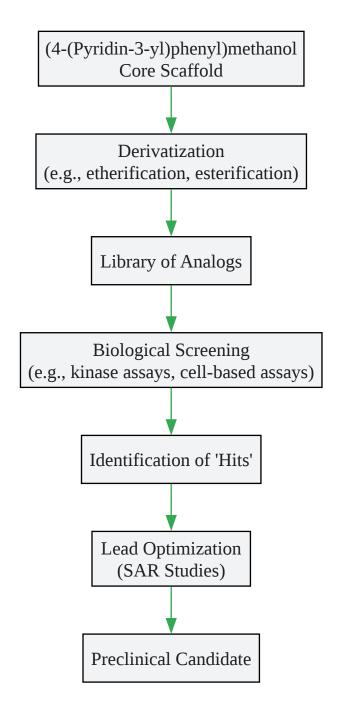
## **Synthetic Strategy Overview**

A plausible and widely utilized synthetic route is depicted in the workflow diagram below. This strategy begins with the coupling of a boronic acid derivative with a halogenated benzene derivative, followed by the reduction of the resulting aldehyde to the desired alcohol.









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#### References



- 1. (4-(Pyridin-3-yl)phenyl)methanol | C12H11NO | CID 1515243 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
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